

(E)-5-(2-Bromovinyl)uracil proper disposal procedures

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Compound of Interest		
Compound Name:	(E)-5-(2-Bromovinyl)uracil	
Cat. No.:	B194307	Get Quote

Proper disposal of **(E)-5-(2-Bromovinyl)uracil** is critical to ensure laboratory safety, environmental protection, and regulatory compliance. As a brominated organic compound and a nucleoside analog, it requires specific handling as a hazardous chemical waste, irrespective of whether a Safety Data Sheet (SDS) classifies it as a non-hazardous substance for shipping purposes.[1][2][3] Institutional Environmental Health and Safety (EHS) procedures should always be followed for the disposal of laboratory chemicals.[4][5]

Immediate Safety and Handling

Before beginning any disposal procedure, ensure you are equipped with the appropriate Personal Protective Equipment (PPE). Handle the compound in a well-ventilated area or a chemical fume hood to prevent inhalation of dust.[6][7]

Required Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or glasses that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6][8]
- Hand Protection: Wear appropriate protective gloves, such as nitrile rubber gloves. Inspect gloves prior to use and dispose of contaminated gloves in accordance with laboratory practices.[7][8]
- Body Protection: Wear a lab coat or appropriate protective clothing to prevent skin exposure.
 [6][8]



Step-by-Step Disposal Protocol

This procedure outlines the standard steps for the safe disposal of **(E)-5-(2-Bromovinyl)uracil** from a research or drug development laboratory.

- 1. Waste Characterization and Segregation
- Identify as Halogenated Waste: (E)-5-(2-Bromovinyl)uracil is a brominated organic compound.[9] It must be segregated as Halogenated Organic Waste.[9][10]
- Do Not Mix: Never mix halogenated waste with non-halogenated organic waste.[11]
 Separate collection is crucial as the disposal methods and costs for these waste streams differ significantly.[10][11][12]
- Avoid Incompatibles: Do not combine this waste with incompatible materials such as strong acids, bases, or oxidizers in the same container.[11]
- 2. Container Selection and Management
- Use Appropriate Containers: Collect the waste in its original container if possible, or in a
 designated hazardous waste container that is compatible with the chemical.[1][13]
 Acceptable containers include sturdy glass or plastic bottles with secure, tight-fitting caps.
 [13]
- Container Condition: Ensure the container is in good condition and not leaking.[5][13]
- Keep Container Closed: The waste container must be kept securely capped at all times, except when you are actively adding waste.[5][10] Do not leave a funnel in the container opening.[5]
- 3. Proper Labeling
- Affix a Hazardous Waste Label: As soon as the first drop of waste enters the container, it
 must be labeled.[10] Use the official hazardous waste labels provided by your institution's
 EHS department.[5]
- Complete the Label Information: The label must be filled out completely and legibly, including:



- The words "Hazardous Waste".[5][11]
- The full chemical name: "(E)-5-(2-Bromovinyl)uracil". Do not use abbreviations or chemical formulas.[2][5]
- An accurate estimation of the concentration or percentage of each component if it is part of a mixture.[5][9]
- The name and contact information of the waste generator.[10]
- 4. Accumulation and Storage in the Laboratory
- Satellite Accumulation Area (SAA): Store the labeled waste container in a designated SAA, which should be located at or near the point of waste generation and under the control of the laboratory personnel.[4][5]
- Secondary Containment: Store the waste container within a secondary containment bin or tray to contain any potential leaks or spills.[10][13]
- Segregated Storage: In the SAA, continue to store halogenated waste separately from other incompatible waste types, such as acids or bases.[4][5]
- 5. Scheduling Waste Pick-Up
- Do Not Dispose Down the Drain: Chemical waste, including **(E)-5-(2-Bromovinyl)uracil** and its solutions, must never be disposed of down the sanitary sewer.[3][14]
- Contact EHS for Disposal: When the waste container is nearly full (approximately 90%), or if
 the chemical is no longer needed, arrange for its disposal through your institution's EHS
 department.[5][14] This is typically done by submitting an online hazardous waste pickup
 request form.[13][14]
- Follow Institutional Procedures: Adhere to your specific institution's guidelines for waste pickup scheduling and procedures.

Disposal Information Summary



The table below summarizes the critical logistical information for the disposal of **(E)-5-(2-Bromovinyl)uracil**.

Parameter	Guideline	Source(s)
Waste Classification	Halogenated Organic Hazardous Waste	[9][10]
Primary Container	Original container or a designated, compatible chemical waste container (glass or plastic) with a screw cap.	[1][13]
Container Labeling	Must include "Hazardous Waste" and the full chemical name "(E)-5-(2- Bromovinyl)uracil" with concentrations.	[2][5][10]
Storage Location	Designated and labeled Satellite Accumulation Area (SAA) near the point of generation.	[4][5]
Storage Requirements	Keep container closed. Store in secondary containment. Segregate from incompatible waste streams.	[5][10][13]
Final Disposal Method	Collection by institutional EHS for incineration at a licensed hazardous waste facility.	[7][9][14]

Disposal Workflow Diagram



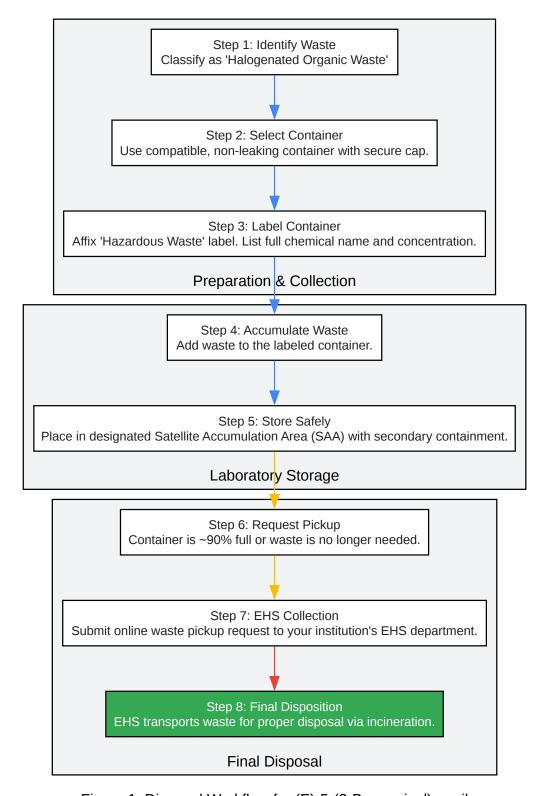


Figure 1. Disposal Workflow for (E)-5-(2-Bromovinyl)uracil

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Caption: Figure 1. Disposal Workflow for (E)-5-(2-Bromovinyl)uracil

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